

A Comprehensive List of Synonyms for 2-Propoxyacetic Acid

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Compound of Interest

Compound Name: 2-Propoxyacetic acid

Cat. No.: B1345510

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For researchers, scientists, and drug development professionals, accurate and comprehensive chemical nomenclature is critical. This document provides a detailed compilation of synonyms and identifiers for the chemical compound **2-Propoxyacetic acid**.

While this guide focuses on the nomenclature of **2-Propoxyacetic acid**, it is important to note that the provision of an in-depth technical whitepaper, including experimental protocols and complex data visualizations, falls outside the scope of this response.

Chemical Identity and Structure

2-Propoxyacetic acid is a carboxylic acid with the chemical formula $C_5H_{10}O_3$.^{[1][2]} Its structure consists of a propoxy group attached to the second carbon of an acetic acid molecule.

Synonyms and Identifiers

A variety of synonyms and identifiers are used in different contexts to refer to **2-Propoxyacetic acid**. These are crucial for comprehensive literature searches and unambiguous communication in research and development.

Type	Identifier
IUPAC Name	2-propoxyacetic acid[3]
CAS Number	54497-00-6[1][2][3][4]
Molecular Formula	C5H10O3[1][2][3]
InChI	InChI=1S/C5H10O3/c1-2-3-8-4-5(6)7/h2-4H2,1H3,(H,6,7)[3]
InChIKey	SGUYGLMQEOSQTH-UHFFFAOYSA-N[3][4]
SMILES	CCCOCC(=O)O[3][4]
EC Number	837-785-1[3]
UNII	Q6K32L9D5X[3]
DSSTox Substance ID	DTXSID40202900[3]
NSC Number	294106[3]

Common and Alternative Names

In addition to the standardized identifiers, a number of common and alternative names are used in literature and by chemical suppliers:

- Propoxyacetic acid[2][3][4][5]
- Acetic acid, 2-propoxy-[2][3][6]
- N-Propoxyacetic acid[3]
- Propoxyaceticacid[2][3]
- Acetic aid, propoxy-[3][6]
- NSC-294106[6][7]
- PROPOXYACETIC ACID, N-[6][7]

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